

Comparative Odor Profile & Technical Analysis: (R)- vs. (S)-3-Heptanol[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Heptanol

CAS No.: 40617-58-1

Cat. No.: B7771161

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Executive Summary

In the field of olfactory science and flavor chemistry, **3-Heptanol** (Ethyl butyl carbinol) represents a classic case of stereochemical discrimination. While the racemic mixture presents a generic herbaceous and fruity profile, the resolved enantiomers exhibit strikingly distinct olfactory identities.

- (S)-(+)-**3-Heptanol** is characterized by lavender, medicinal, and sweet notes.[1]
- (R)-(-)-**3-Heptanol** is characterized by earthy, mushroom, and heavy notes.[1]

This guide provides a technical comparison of these enantiomers, detailing their sensory attributes, synthesis via enzymatic kinetic resolution, and analytical validation methods. It is designed for researchers requiring high-purity standards for pheromone studies or fragrance formulation.[1]

Chemical Identity & Physical Profile

3-Heptanol is a chiral secondary alcohol.[1] The stereocenter at C3 creates two enantiomers with identical boiling points and refractive indices but divergent interaction with biological receptors (olfactory GPCRs).

Property	Data
IUPAC Name	Heptan-3-ol
CAS Number (Racemic)	589-82-2
CAS Number (S-Isomer)	60406-98-0
CAS Number (R-Isomer)	62701-49-9
Molecular Formula	C ₇ H ₁₆ O
Molecular Weight	116.20 g/mol
Boiling Point	156 °C (at 760 mmHg)
Chirality	The C3 position bonds to: -H, -OH, -Ethyl (C2), -Butyl (C4).[1][2][3][4]

Comparative Odor Profile Analysis

The olfactory divergence between (R)- and (S)-**3-heptanol** is a critical quality control parameter.[1] The "mushroom" note associated with the (R)-isomer is structurally significant, sharing features with 1-octen-3-ol (Matsutake alcohol), while the (S)-isomer aligns more with terpene alcohols like linalool.[1]

Sensory Descriptor Table

Attribute	(S)-(+)-3-Heptanol	(R)-(-)-3-Heptanol	Racemic Mixture
Primary Descriptor	Floral / Medicinal	Earthy / Fungal	Herbaceous / Fruity
Secondary Nuances	Lavender, sweet, fresh, slightly camphoraceous. [1]	Mushroom, damp soil, heavy, cheesy undertones.	Coconut-like, green, oily, generic fruity.
Olfactory Impact	Lighter, diffusive, "clean" profile.	Heavier, suppressive, "damp" profile.	Complex, lacks the distinct character of pure isomers.
Structural Analog	Linalool, 3-Octanol (S)	1-Octen-3-ol	N/A



*Technical Insight: The detection of a "mushroom" off-note in a batch of (S)-**3-heptanol** indicates enantiomeric impurity (presence of (R)-isomer).[\[1\]](#) Conversely, a "medicinal" note in an (R)-batch suggests incomplete resolution.*

Technical Workflow: Enzymatic Kinetic Resolution

Separating **3-heptanol** enantiomers is chemically challenging because the substituents at the chiral center (Ethyl vs. Butyl) are sterically similar. Traditional crystallization fails due to the liquid state; therefore, Lipase-Catalyzed Kinetic Resolution is the industry standard.

The "Kazlauskas Rule" Challenge

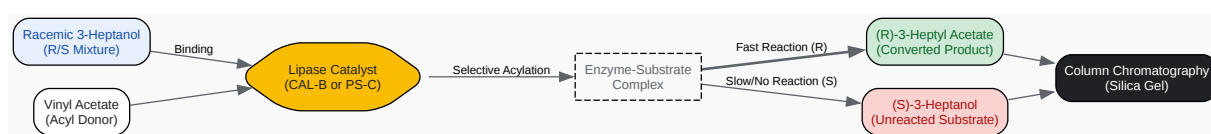
Standard lipases (like *Candida antarctica* Lipase B, CAL-B) follow the Kazlauskas rule: they preferentially acylate the enantiomer where the "Large" group fits the large pocket and the "Medium" group fits the medium pocket.

- **3-Heptanol**: Large = Butyl (C4), Medium = Ethyl (C2).
- **Difficulty**: The size difference between C2 and C4 is small, leading to lower Enantiomeric Ratio (E-values) compared to 2-heptanol (Methyl vs. Pentyl).

- Solution: Use of vinyl acetate as an irreversible acyl donor and strict temperature control (low temperature enhances selectivity).

Experimental Protocol

- Substrate: Racemic **3-Heptanol** (100 mM) in Hexane.
- Acyl Donor: Vinyl Acetate (300 mM).
- Catalyst: Immobilized CAL-B (Novozym 435) or Burkholderia cepacia lipase (PS-C).[1]
- Reaction: Stir at 25°C.
- Mechanism: The lipase preferentially acylates the (R)-enantiomer, converting it to (R)-3-Heptyl Acetate.[1] The (S)-enantiomer remains as the unreacted alcohol.



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Figure 1: Kinetic Resolution Workflow. The lipase selectively acetylates the (R)-enantiomer, allowing physical separation of the (R)-ester and (S)-alcohol.

Analytical Validation: Chiral Gas Chromatography

To validate the odor profile, one must confirm the Enantiomeric Excess (% ee). Standard GC columns (DB-5, Wax) cannot separate these enantiomers.

Recommended Protocol

- Column: Cyclodextrin-based Capillary Column (e.g., Rt- β DEXse, Cyclosil-B, or Hydrodex β -6TBDM).[1]

- Why? The chiral cavity of β -cyclodextrin differentially interacts with the Ethyl vs. Butyl chains.[\[1\]](#)
- Carrier Gas: Helium or Hydrogen (constant flow 1.0 mL/min).
- Oven Program: Isothermal hold at low temperature (e.g., 70°C) or a very slow ramp (1°C/min) is crucial due to the structural similarity of the enantiomers.
- Detection: FID or MS.

Self-Validating Check: If you observe a single peak on a standard DB-5 column but distinct "Mushroom" vs "Lavender" odors in fractions, your separation was successful, but your analytical method is insufficient. You must use a chiral column to quantify the purity (target >98% ee for definitive odor characterization).

Biological & Application Context

Pheromone Signaling

While 4-methyl-**3-heptanol** is the primary aggregation pheromone for Scolytus bark beetles, **3-heptanol** itself plays a role in Hymenoptera signaling.[\[1\]](#)

- Myrmica Ants: **3-Heptanol** (specifically the (R)-enantiomer in some species) acts as an alarm or trail pheromone component.[\[1\]](#)
- Receptor Specificity: The "Mushroom" receptor in insects (often responding to 1-octen-3-ol) likely cross-reacts with (R)-**3-heptanol** due to the spatial arrangement of the hydroxyl group relative to the hydrophobic tail.[\[1\]](#)

Flavor & Fragrance

- (S)-**3-Heptanol**: Used in lavender reconstitutions and herbaceous fragrances to add a "natural" lift without the fungal off-note.[\[1\]](#)
- (R)-**3-Heptanol**: Generally avoided in floral perfumery but valuable in savory flavors (soup, cheese, mushroom nuances).

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